

Synthesis and characterization of 2,6-Dimethyl-1,8-naphthyridine

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Compound of Interest

Compound Name: 2,6-Dimethyl-1,8-naphthyridine

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An In-depth Technical Guide to the Synthesis and Characterization of **2,6-Dimethyl-1,8-naphthyridine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **2,6-Dimethyl-1,8-naphthyridine**. The core of this molecule is a nitrogen-containing heterocyclic compound, a scaffold that is of significant interest in medicinal chemistry and materials science due to the diverse biological and optical properties of its derivatives.[\[1\]](#)[\[2\]](#) This document outlines the prevalent synthetic methodologies, detailed experimental protocols, and a structured approach to its characterization.

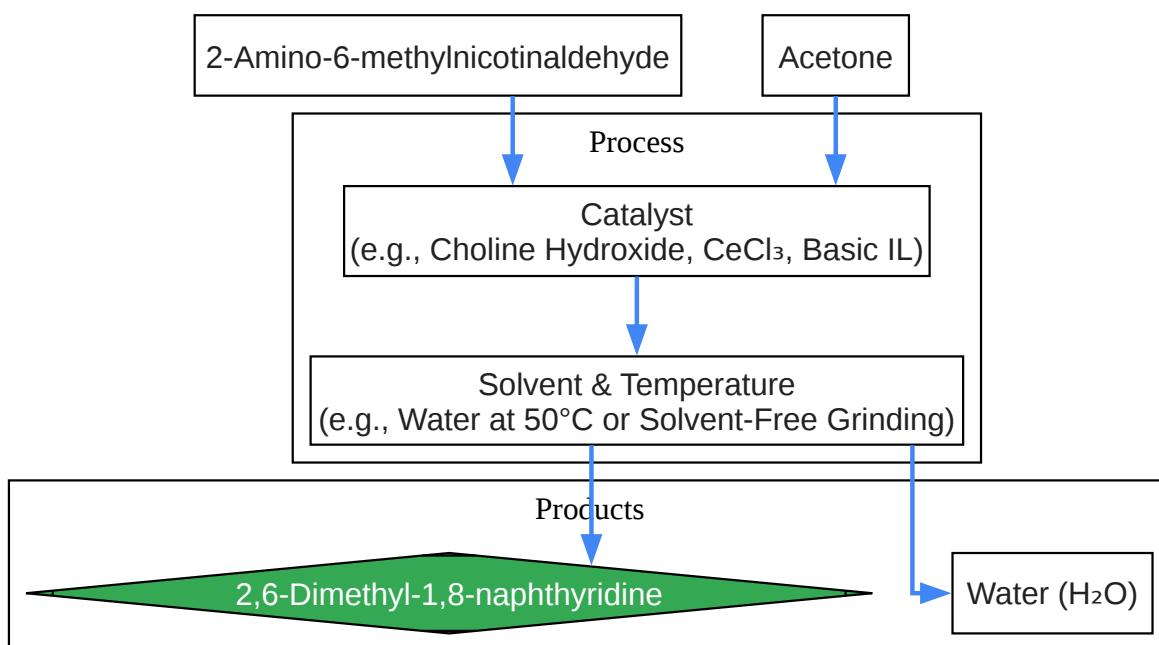
Synthesis of 2,6-Dimethyl-1,8-naphthyridine

The most common and versatile method for the synthesis of the 1,8-naphthyridine core is the Friedländer Annulation.[\[2\]](#)[\[3\]](#) This reaction involves an acid or base-catalyzed condensation followed by a cyclodehydration between an aromatic 2-aminoaldehyde or ketone and a carbonyl compound possessing a reactive α -methylene group.[\[4\]](#) For the synthesis of **2,6-Dimethyl-1,8-naphthyridine**, the logical precursors are 2-Amino-6-methylnicotinaldehyde and an acetone equivalent.

Recent advancements in green chemistry have led to the development of more environmentally benign protocols, utilizing water as a solvent or solvent-free conditions, which offer high yields, operational simplicity, and reduced pollution.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Logical Synthesis Pathway

The synthesis of **2,6-Dimethyl-1,8-naphthyridine** via the Friedländer Annulation is depicted below. The reaction proceeds through an initial aldol-type condensation between the amino group of 2-amino-6-methylnicotinaldehyde and the α -carbon of acetone, followed by an intramolecular cyclization and subsequent dehydration to form the aromatic naphthyridine ring system.



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Caption: Friedländer synthesis of **2,6-Dimethyl-1,8-naphthyridine**.

Experimental Protocols

While a specific protocol for **2,6-dimethyl-1,8-naphthyridine** is not detailed in the surveyed literature, the following is a representative experimental protocol adapted from highly efficient, green methodologies reported for structurally similar 1,8-naphthyridines.[\[1\]](#)[\[5\]](#)

Protocol: Water-Based Synthesis Catalyzed by Choline Hydroxide

- Reaction Setup: To a 25 mL round-bottom flask, add 2-amino-6-methylnicotinaldehyde (10 mmol, 1.36 g) and acetone (10 mmol, 0.74 mL).
- Solvent and Catalyst Addition: Add 10 mL of deionized water to the flask, followed by choline hydroxide (1 mol%, ~0.06 mL of a 45% wt. solution in water).
- Reaction Execution: Equip the flask with a magnetic stir bar and a reflux condenser. Stir the reaction mixture vigorously under a nitrogen atmosphere in a preheated water bath at 50°C.
- Monitoring: Monitor the reaction progress by Thin-Layer Chromatography (TLC) using a suitable eluent system (e.g., 10% methanol in dichloromethane). The reaction is typically complete within 6-10 hours.[\[1\]](#)
- Workup and Isolation: After completion, cool the reaction mixture to room temperature. The product often precipitates from the aqueous solution. Collect the solid product by vacuum filtration.
- Purification: Wash the collected solid with cold water and dry under vacuum. If necessary, recrystallize the crude product from a suitable solvent like ethanol or acetonitrile to obtain the pure **2,6-Dimethyl-1,8-naphthyridine**.

Data Presentation: Synthesis Methodologies

The following table summarizes various catalytic systems that have been successfully employed for the Friedländer synthesis of 1,8-naphthyridine derivatives.

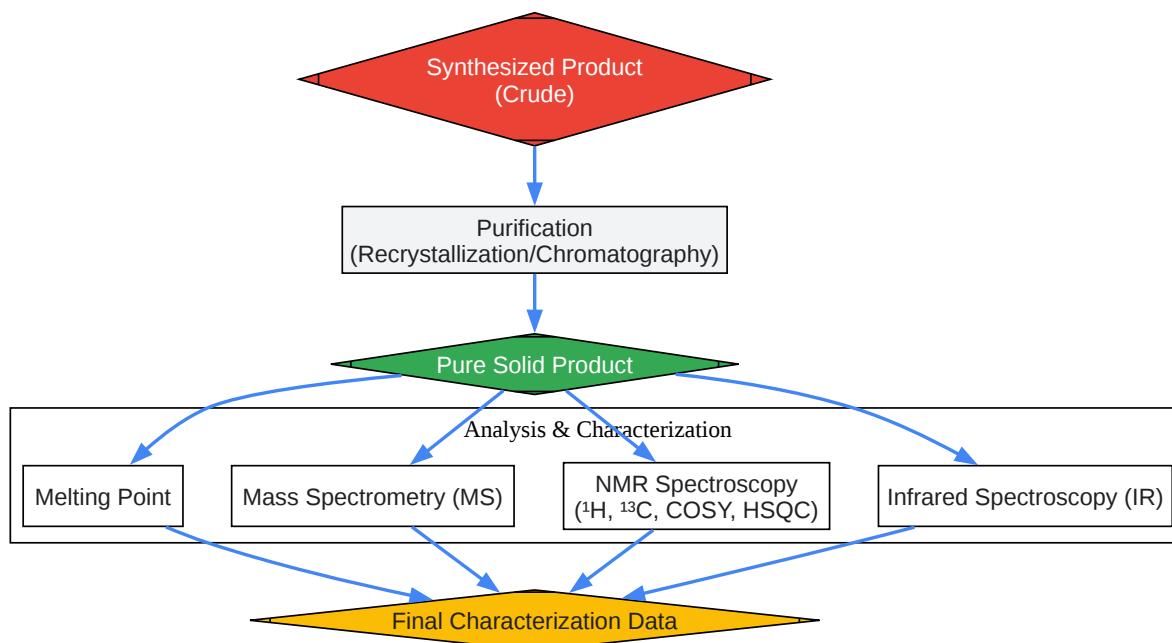
Catalyst	Solvent	Temperature	Reaction Time	Yield	Key Features
Choline Hydroxide	Water	50°C	6-10 h	>90%	Gram-scale synthesis, metal-free, green solvent.[1][5]
CeCl ₃ ·7H ₂ O	Solvent-Free	Room Temp.	10-20 min	~95%	Solvent-free grinding, rapid, reusable catalyst.[4]
[Bmmim][Im]	Ionic Liquid	80°C	24 h	High	Green solvent and catalyst, reusable.[2][6]
Traditional Methods	Alcohols/DMF	Reflux	12-48 h	Variable	Often require harsh acid/base catalysts and organic solvents.[2][4]

Characterization of 2,6-Dimethyl-1,8-naphthyridine

Thorough characterization is essential to confirm the identity, purity, and structure of the synthesized compound. This involves a combination of physical measurements and spectroscopic analysis.

Characterization Workflow

The logical workflow for the characterization of the final product is outlined in the diagram below.



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Caption: Workflow for the characterization of **2,6-Dimethyl-1,8-naphthyridine**.

Physicochemical Properties

The fundamental properties of the target compound are summarized in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ N ₂
Molecular Weight	158.20 g/mol
Appearance	Expected to be a solid at room temperature. ^[7]
CAS Number	14757-45-0

Spectroscopic Data

The following tables outline the expected spectroscopic data for **2,6-Dimethyl-1,8-naphthyridine** based on its chemical structure and data from similar compounds.

Table: ^1H NMR Data (Expected) (Solvent: CDCl_3 or DMSO-d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.5-9.0	Doublet	1H	Aromatic H (H4 or H5)
~7.8-8.2	Doublet	1H	Aromatic H (H5 or H4)
~7.2-7.5	Singlet/Doublet	1H	Aromatic H (H3 or H7)
~7.0-7.3	Singlet/Doublet	1H	Aromatic H (H7 or H3)
~2.6-2.8	Singlet	3H	Methyl H (C2-CH ₃)
~2.5-2.7	Singlet	3H	Methyl H (C6-CH ₃)

Table: ^{13}C NMR Data (Expected) (Solvent: CDCl_3 or DMSO-d_6)

Chemical Shift (δ , ppm)	Assignment
~155-165	C2, C8a
~150-155	C4a, C6
~135-140	C4, C5
~120-125	C3, C7
~20-25	C2-CH ₃ , C6-CH ₃

Table: IR and Mass Spectrometry Data (Expected)

Technique	Data Type	Expected Values & Interpretation
IR Spectroscopy	Wavenumber (cm ⁻¹)	~3050-3100: Aromatic C-H stretch. ~2900-3000: Aliphatic C-H stretch. ~1580-1620: C=C and C=N ring stretching. ~1400-1500: Aromatic ring vibrations.
Mass Spectrometry (EI)	m/z	158: [M] ⁺ (Molecular Ion). 143: [M-CH ₃] ⁺ (Loss of a methyl group).

Characterization Protocols

- Melting Point: The melting point is determined using a standard melting point apparatus with a calibrated thermometer. The sample is placed in a capillary tube and heated slowly, with the range from the first appearance of liquid to complete liquefaction being recorded.[4]
- NMR Spectroscopy: ¹H and ¹³C NMR spectra are recorded on a spectrometer (e.g., 400 MHz or higher).[8] The sample is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) containing tetramethylsilane (TMS) as an internal standard. 2D NMR experiments like COSY and HSQC can be performed to confirm proton-proton and proton-carbon correlations, respectively.[9][10]
- Infrared (IR) Spectroscopy: The IR spectrum is typically recorded using a Fourier-transform infrared (FTIR) spectrometer. The solid sample can be analyzed as a KBr pellet or using an attenuated total reflectance (ATR) accessory.[8]
- Mass Spectrometry (MS): Low-resolution mass spectra are obtained using an electron ionization (EI) source to determine the molecular weight and fragmentation pattern.[11] High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition.

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References

- 1. Gram-Scale Synthesis of 1,8-Naphthyridines in Water: The Friedlander Reaction Revisited - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis of 1,8-Naphthyridines by the Ionic Liquid-Catalyzed Friedlander Reaction and Application in Corrosion Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ejchem.journals.ekb.eg [ejchem.journals.ekb.eg]
- 4. connectjournals.com [connectjournals.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. 2,7-Dimethyl-1,8-naphthyridine - PMC [pmc.ncbi.nlm.nih.gov]
- 8. rsc.org [rsc.org]
- 9. researchgate.net [researchgate.net]
- 10. Human Metabolome Database: [1H, 13C]-HSQC NMR Spectrum (2D, 600 MHz, H2O, experimental) (HMDB0000014) [hmdb.ca]
- 11. researchgate.net [researchgate.net]
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